

An In-depth Technical Guide on Bromopentafluorobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bromopentafluorobenzene*

Cat. No.: *B106962*

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This guide provides a detailed overview of the core physicochemical properties of **bromopentafluorobenzene**, a key reagent in organic synthesis and materials science.

Physicochemical Data Summary

Bromopentafluorobenzene is a colorless liquid organofluorine compound.^[1] It is utilized in the preparation of pentafluorophenyl compounds.^[1] The essential quantitative data for this compound are summarized below for ease of reference and comparison.

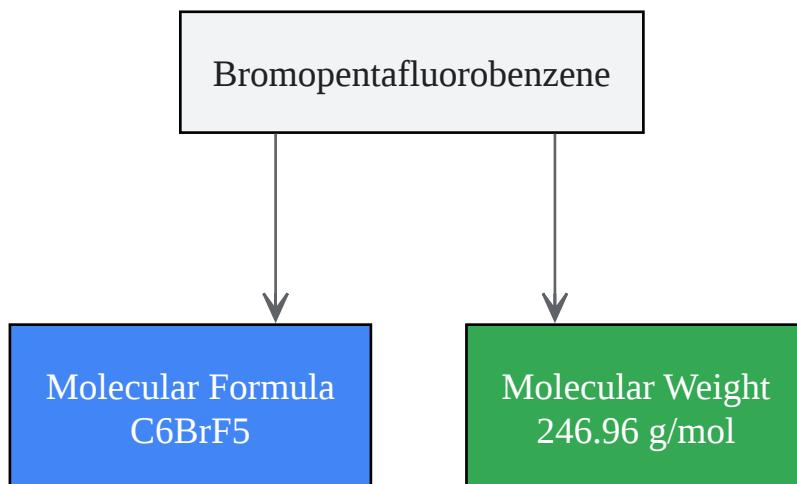
Property	Value
Molecular Formula	C ₆ BrF ₅ ^{[1][2][3][4][5]}
Molecular Weight	246.96 g/mol ^{[2][4][5]}
Molar Mass	246.962 g·mol ⁻¹ ^[1]
Density	1.9503 g/cm ³ ^[1]
Melting Point	-31 °C ^{[1][2]}
Boiling Point	137 °C ^{[1][2]}
CAS Number	344-04-7 ^[2]

Experimental Protocols

Detailed experimental protocols for the synthesis of compounds using **bromopentafluorobenzene**, such as the preparation of tris(pentafluorophenyl)borane, can be found in established organic synthesis literature. These procedures typically involve the formation of an intermediate such as C₆F₅Li or a Grignard reagent.[\[1\]](#)

Logical Relationship of Bromopentafluorobenzene's Core Identifiers

The following diagram illustrates the fundamental relationship between the compound and its primary molecular identifiers.



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References

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